Application Note: Tracing Dairy Fat Intake with Pentadecanoic-D29 Acid

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Compound of Interest

Compound Name:	*Pentadecanoic-D29 acid*
Cat. No.:	*B588451*

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Introduction: The Challenge of Accurately Measuring Dairy Intake

In the realm of nutritional science and preventative medicine, the accurate assessment of dietary intake is paramount. Traditional methods, such as food frequency questionnaires and dietary recalls, are often plagued by recall bias and inaccuracies.[1] To overcome these limitations, researchers increasingly turn to nutritional biomarkers, which are objective indicators of dietary exposure.[1][2] Pentadecanoic acid (C15:0), an odd-chain saturated fatty acid, has emerged as a promising biomarker for dairy fat consumption.[1][3][4][5] Found primarily in ruminant-derived foods like milk and butter, its levels in blood and tissues correlate with dairy fat intake.[1][6][7]

However, to truly validate and understand the kinetics of C15:0 as a biomarker, a more sophisticated tool is required. This is where stable isotope tracers, such as **Pentadecanoic-D29 acid**, become indispensable. By introducing a "heavy" labeled version of the fatty acid, we can meticulously track its absorption, distribution, metabolism, and excretion without perturbing the biological system under study.[8] This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the use of **Pentadecanoic-D29 acid** to rigorously study dairy fat intake biomarkers.

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Scientific Principles: Why Use a Deuterated Stable Isotope?

The core principle behind using **Pentadecanoic-D29 acid** lies in the power of stable isotope labeling.[9] Unlike radioactive isotopes, stable isotopes are non-radioactive and pose no harm to human subjects, making them ideal for in-vivo metabolic studies.[9] Deuterium (D or ^2H), a stable isotope of hydrogen, is used to "label" the pentadecanoic acid molecule. The resulting **Pentadecanoic-D29 acid** is chemically identical to its natural counterpart but has a higher mass due to the 29 deuterium atoms.

This mass difference is the key to its utility. Mass spectrometry, a highly sensitive analytical technique, can easily differentiate between the endogenous (unlabeled) C15:0 and the exogenous, deuterated tracer.[10] This allows for precise quantification of the tracer's fate within the body, providing invaluable data on:

- Bioavailability: The proportion of ingested C15:0 that reaches systemic circulation.
- Pharmacokinetics: The rates of absorption, distribution, metabolism, and excretion.
- Metabolic Fate: How C15:0 is incorporated into different lipid pools (e.g., triglycerides, phospholipids) and tissues.
- Biomarker Validation: Directly correlating the intake of the tracer with its concentration in biological fluids, thus validating C15:0 as a robust biomarker.

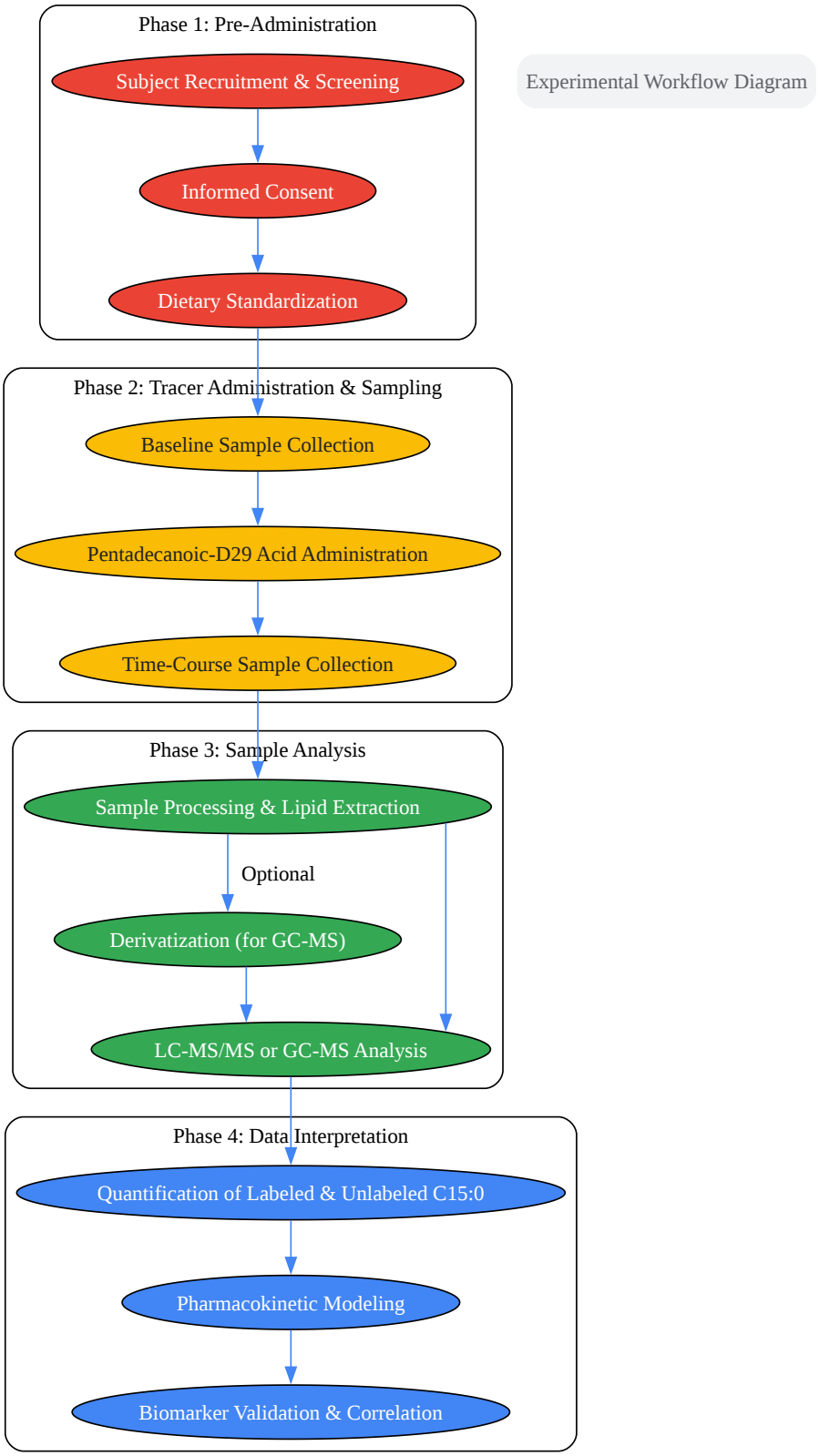
The metabolism of odd-chain fatty acids like C15:0 differs slightly from their even-chained counterparts.[11] Their breakdown produces propionyl-CoA, which can then enter the Krebs cycle.[11] Studies in mice suggest that odd-chain fatty acids may not be as readily oxidized as even-chain fatty acids, potentially leading to their accumulation in tissues like adipose tissue.[12][13] Understanding these metabolic nuances is crucial for interpreting biomarker data, and the use of a tracer like **Pentadecanoic-D29 acid** is essential for this purpose.

Experimental Workflow: A Step-by-Step Guide

The successful implementation of a study using **Pentadecanoic-D29 acid** requires careful planning and execution. The following workflow outlines the key stages, from subject

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recruitment to data analysis.



Experimental Workflow Diagram

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Caption: A flowchart illustrating the key phases of a clinical study utilizing **Pentadecanoic-D29 acid**.

Detailed Protocols

Protocol 1: Human In-Vivo Study

This protocol outlines a typical human study to investigate the pharmacokinetics of **Pentadecanoic-D29 acid**.

1. Subject Recruitment and Dietary Control:

- Inclusion/Exclusion Criteria: Recruit healthy volunteers with no known metabolic disorders. Exclude individuals with allergies to dairy or those on medications known to affect lipid metabolism.
- Dietary Standardization: For a defined period (e.g., 3-7 days) prior to the study, subjects should consume a standardized diet low in dairy products to minimize baseline levels of endogenous C15:0. This enhances the signal-to-noise ratio for the tracer.

2. Tracer Administration and Sample Collection:

- Baseline Sampling: Collect baseline blood and urine samples after an overnight fast.
- Tracer Administration: Administer a precisely weighed oral dose of **Pentadecanoic-D29 acid**, typically encapsulated or dissolved in a suitable carrier oil. The dose should be sufficient to be detected above endogenous levels but not so large as to perturb normal metabolism.[8]
- Time-Course Sampling: Collect blood samples at multiple time points post-administration (e.g., 0.5, 1, 2, 4, 6, 8, 12, 24, 48, and 72 hours). This allows for the characterization of the full pharmacokinetic profile. Collect urine and feces over 24-hour intervals to assess excretion.

Protocol 2: Sample Preparation and Lipid Extraction

This protocol details the extraction of total fatty acids from plasma samples.

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Materials:

- Plasma samples
- Internal Standard: A known amount of a different deuterated fatty acid (e.g., Heptadecanoic-D33 acid) should be added to each sample to account for extraction losses.
- Methanol, Chloroform, 0.9% NaCl solution
- Glass centrifuge tubes

Procedure:

- Spike with Internal Standard: To 100 µL of plasma in a glass tube, add the internal standard.
- Solvent Addition: Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture.
- Vortex: Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and protein precipitation.
- Phase Separation: Add 0.5 mL of 0.9% NaCl solution and vortex for another minute.
- Centrifugation: Centrifuge at 2000 x g for 10 minutes to separate the aqueous and organic layers.
- Lipid Collection: Carefully collect the lower organic layer (containing the lipids) using a glass Pasteur pipette and transfer to a clean glass tube.
- Drying: Evaporate the solvent to dryness under a gentle stream of nitrogen. The extracted lipids are now ready for analysis or derivatization.

Protocol 3: Analytical Quantification by LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a powerful technique for the direct analysis of fatty acids without the need for derivatization.[14][15]

1. Sample Preparation:

- Reconstitute the dried lipid extract in a suitable solvent (e.g., 100 µL of methanol).

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2. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatography: Use a reverse-phase C18 column to separate the fatty acids. A gradient elution with mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid is typically employed.
- Mass Spectrometry: Operate the mass spectrometer in negative ion mode with electrospray ionization (ESI).
- Multiple Reaction Monitoring (MRM): Set up MRM transitions to specifically detect and quantify both the unlabeled C15:0 and the deuterated **Pentadecanoic-D29 acid**, as well as the internal standard.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
C15:0	241.2	241.2
Pentadecanoic-D29 acid	270.4	270.4
Heptadecanoic-D33 acid (IS)	301.5	301.5

Note: The specific m/z values may vary slightly depending on the instrument and adducts formed. The table above shows the $[M-H]^-$ ion.

3. Data Analysis:

- Generate a standard curve using known concentrations of both unlabeled and labeled C15:0.
- Quantify the concentration of each analyte in the samples by comparing their peak areas to the standard curve and normalizing to the internal standard.

Data Presentation and Interpretation

The quantitative data obtained from the LC-MS/MS analysis can be presented in a table to clearly show the pharmacokinetic profile of the tracer.

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Table 1: Hypothetical Plasma Concentrations of Unlabeled and Labeled Pentadecanoic Acid Following Oral Administration of **Pentadecanoic-D29 Acid**

Time (hours)	Endogenous C15:0 (µg/mL)	Pentadecanoic-D29 Acid (µg/mL)
0	1.5 ± 0.3	0
1	1.6 ± 0.4	2.1 ± 0.5
2	1.5 ± 0.3	5.8 ± 1.2
4	1.7 ± 0.4	8.9 ± 1.8
8	1.6 ± 0.3	6.2 ± 1.3
12	1.5 ± 0.2	3.5 ± 0.7
24	1.4 ± 0.3	1.1 ± 0.2
48	1.5 ± 0.4	0.3 ± 0.1

Data are presented as mean ± standard deviation.

From this data, key pharmacokinetic parameters such as Cmax (maximum concentration), Tmax (time to maximum concentration), AUC (area under the curve), and elimination half-life can be calculated. This information is critical for understanding how dietary C15:0 is processed by the body and for establishing a reliable time window for using plasma C15:0 as a biomarker of recent dairy intake.

Conclusion: A Powerful Tool for Nutritional Research

The use of **Pentadecanoic-D29 acid** as a stable isotope tracer offers an unparalleled level of precision and insight into the metabolism of dairy-derived fatty acids.[16] By enabling the differentiation between endogenous and exogenous pools, this methodology provides a robust framework for validating C15:0 as a biomarker of dairy fat intake. The protocols and principles outlined in this application note serve as a comprehensive guide for researchers to design and

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execute rigorous studies in the field of nutritional science and drug development, ultimately contributing to a deeper understanding of the relationship between diet and health.

References

- Wu, G., et al. (2018). Is Plasma Pentadecanoic Acid a Reasonable Biomarker of Dairy Consumption? Journal of the American Heart Association. Available at: [Link]
- Livingstone, K. M., et al. (2017). Exploring the association of dairy product intake with the fatty acids C15:0 and C17:0 measured from dried blood spots in a multipopulation cohort: Findings from the Food4Me study. Molecular Nutrition & Food Research. Available at: [Link]
- Santaren, I. D., et al. (2014). Serum pentadecanoic acid (15:0), a short-term marker of dairy food intake, is inversely associated with incident type 2 diabetes and its underlying disorders. The American Journal of Clinical Nutrition. Available at: [Link]
- Livingstone, K. M., et al. (2017). Exploring the association of dairy product intake with the fatty acids C15:0 and C17:0 measured from dried blood spots in a multipopulation cohort: Findings from the Food4Me study. ResearchGate. Available at: [Link]
- Lipid Labs. (n.d.). C15:0 - Exploring the Science and Potential of an Odd-Chain Fatty Acid. Lipid Labs. Available at: [Link]
- Lambert, J. E., et al. (2014). Stable isotope-labeled tracers for the investigation of fatty acid and triglyceride metabolism in humans in vivo. American Journal of Physiology-Endocrinology and Metabolism. Available at: [Link]
- Trieb, M., et al. (2021). Biomarkers of dairy fat intake, incident cardiovascular disease, and all-cause mortality: A cohort study, systematic review, and meta-analysis. PLOS Medicine. Available at: [Link]
- Lord, C., et al. (2020). Can individual fatty acids be used as functional biomarkers of dairy fat consumption in relation to cardiometabolic health? A narrative review. Proceedings of the Nutrition Society. Available at: [Link]
- Lankinen, M. A., et al. (2015). Biomarkers of dairy fat. The American Journal of Clinical Nutrition. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- De La Cruz, E. D., et al. (2019). Dairy Fat Intake, Plasma C15:0 and Plasma Iso-C17:0 are inversely associated with Liver Fat in Children. eScholarship. Available at: [Link]
- Jenkins, B., et al. (2015). A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid (C15:0) and Heptadecanoic Acid (C17:0) in Health and Disease. Molecules. Available at: [Link]
- Wikipedia. (n.d.). Odd-chain fatty acid. Wikipedia. Available at: [Link]
- Gouveia-Figueira, S., & Nording, M. L. (2020). Analytical Methods for the Determination of Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs) in Biological Samples, Plants and Foods. ResearchGate. Available at: [Link]
- Imaizumi, K., et al. (2017). Metabolism of Odd-numbered Fatty Acids and Even-numbered Fatty Acids in Mouse. ResearchGate. Available at: [Link]
- Gouveia-Figueira, S., & Nording, M. L. (2020). Analytical Methods for the Determination of Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs) in Biological Samples, Plants and Foods. Molecules. Available at: [Link]
- Rosenberg, L. E. (1993). Odd-chain fatty acids – Knowledge and References. Taylor & Francis Online. Available at: [Link]
- de Oliveira, A. C. S., et al. (2024). Quantitative Method for Analysis of Lipids by LC-HRMS and Fatty Acid Methyl Ester by GC-FID in Macauba (Acrocomia aculeata) Oils. Molecules. Available at: [Link]
- Tumanov, S., & Kamphorst, J. J. (2015). Analysis of Fatty Acid Metabolism Using Stable Isotope Tracers and Mass Spectrometry. ScienceDirect. Available at: [Link]
- Quehenberger, O., et al. (2010). High-sensitivity quantitative lipidomics analysis of fatty acids in biological samples by gas chromatography-mass spectrometry. Biochimica et Biophysica Acta (BBA) - Molecular and Cell Biology of Lipids. Available at: [Link]
- Trötzmüller, M., & Köfeler, H. C. (2018). Analytical Considerations of Stable Isotope Labelling in Lipidomics. Metabolites. Available at: [Link]

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- Imaizumi, K., et al. (2017). Metabolism of odd-numbered fatty acids and even-numbered fatty acids in mouse. Journal of Oleo Science. Available at: [Link]
- Tumanov, S., & Kamphorst, J. J. (2015). Analysis of Fatty Acid Metabolism Using Stable Isotope Tracers and Mass Spectrometry. ResearchGate. Available at: [Link]
- Hewawasam, E., et al. (2017). A validated method for analyzing polyunsaturated free fatty acids from dried blood spots using LC–MS/MS. Prostaglandins, Leukotrienes and Essential Fatty Acids. Available at: [Link]

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Sources

- 1. Biomarkers of dairy fat intake, incident cardiovascular disease, and all-cause mortality: A cohort study, systematic review, and meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Serum pentadecanoic acid (15:0), a short-term marker of dairy food intake, is inversely associated with incident type 2 diabetes and its underlying disorders1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Exploring the association of dairy product intake with the fatty acids C15:0 and C17:0 measured from dried blood spots in a multipopulation cohort: Findings from the Food4Me study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Can individual fatty acids be used as functional biomarkers of dairy fat consumption in relation to cardiometabolic health? A narrative review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. lipidanalytical.com [lipidanalytical.com]
- 7. escholarship.org [escholarship.org]
- 8. Stable isotope-labeled tracers for the investigation of fatty acid and triglyceride metabolism in humans in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]

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- 10. Analysis of Fatty Acid Metabolism Using Stable Isotope Tracers and Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Odd-chain fatty acid - Wikipedia [en.wikipedia.org]
- 12. researchgate.net [researchgate.net]
- 13. Metabolism of odd-numbered fatty acids and even-numbered fatty acids in mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Analytical Methods for the Determination of Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs) in Biological Samples, Plants and Foods - PMC [pmc.ncbi.nlm.nih.gov]
- 16. isotope.com [isotope.com]

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